

Technical Support Center: 1-(2-Chloropropanoyl)azepane

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Compound of Interest

Compound Name: 1-(2-Chloropropanoyl)azepane

Cat. No.: B047021

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Disclaimer: This guide is intended for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **1-(2-Chloropropanoyl)azepane** was not located during the compilation of this document. The information provided herein is synthesized from data on structurally similar compounds, including acyl chlorides and chlorinated organic molecules. It is imperative to handle this compound with extreme care and to supplement this guide with your institution's safety protocols. This product is for research use only and not intended for diagnostic or therapeutic use.

Introduction

1-(2-Chloropropanoyl)azepane is a reactive chemical intermediate with the molecular formula $C_9H_{16}ClNO$ and a molecular weight of 189.68 g/mol. Its structure, featuring a reactive acyl chloride and a chlorinated alkyl chain, necessitates stringent handling and storage procedures to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This technical support center provides a comprehensive guide to its safe handling, storage, and troubleshooting for common experimental issues.

Core Safety and Handling Protocols

Proper handling of **1-(2-Chloropropanoyl)azepane** is critical to prevent exposure and ensure experimental success. Adherence to personal protective equipment (PPE) guidelines and safe laboratory practices is mandatory.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when working with this compound.

PPE Category	Specifications	Rationale
Eye Protection	Chemical splash goggles with side shields are mandatory. A face shield should be worn in addition to goggles when handling larger quantities or during procedures with a high risk of splashing.[1]	Protects eyes from direct contact with the corrosive liquid and its vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[1] Regularly inspect gloves for any signs of degradation or perforation.	Prevents skin contact, which can cause severe irritation or chemical burns.
Body Protection	A flame-resistant lab coat should be worn at all times. Ensure it is fully buttoned.	Protects against accidental spills and splashes.
Respiratory Protection	All handling of 1-(2-Chloropropanoyl)azepane must be conducted in a certified chemical fume hood to avoid inhalation of its vapors. [2]	The vapors are likely to be corrosive and toxic if inhaled.

Emergency Procedures

Rapid and informed responses to accidental exposure are critical.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while continuing to flush. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Storage and Stability

The stability of **1-(2-Chloropropanoyl)azepane** is highly dependent on storage conditions. Improper storage can lead to degradation of the compound and the creation of hazardous byproducts.

Recommended Storage Conditions

- Temperature: Store in a cool, dry, and well-ventilated area.
- Inert Atmosphere: For long-term storage, it is advisable to store the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from atmospheric moisture.
- Container: Keep the container tightly sealed to prevent the ingress of moisture.

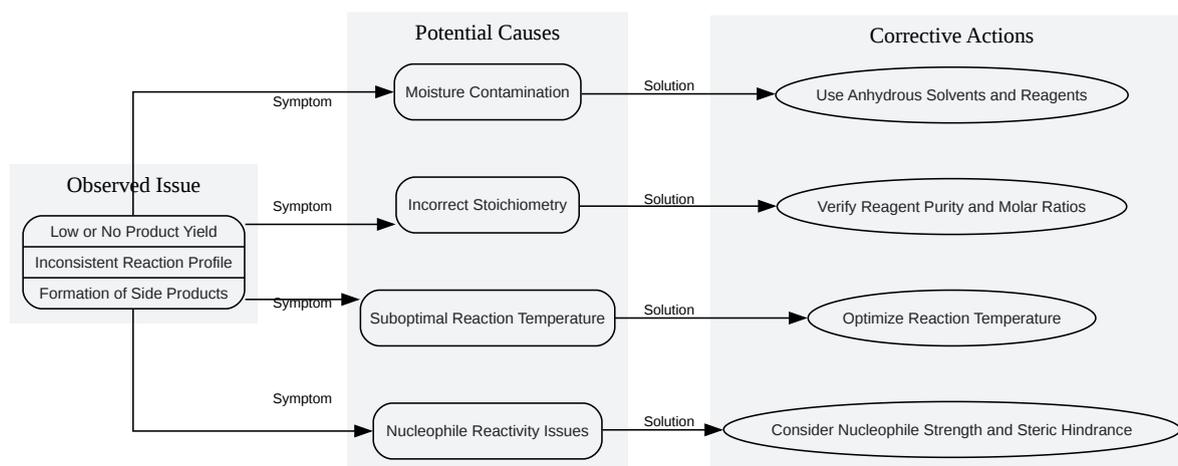
Incompatible Materials

To prevent hazardous reactions, store **1-(2-Chloropropanoyl)azepane** away from the following:

- Water and Moisture: Reacts readily with water to produce hydrochloric acid and the corresponding carboxylic acid.[3]
- Alcohols: Reacts with alcohols to form esters.[4]
- Amines: Reacts with primary and secondary amines to form amides.[5]
- Strong Bases: Can promote elimination or other side reactions.
- Oxidizing Agents: May react violently with strong oxidizing agents.

Troubleshooting Guide

This section addresses common issues that may arise during the use of **1-(2-Chloropropanoyl)azepane** in experimental settings.



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Caption: A workflow diagram for troubleshooting common experimental issues.

Frequently Asked Questions (FAQs)

Q1: My reaction with an alcohol to form an ester is sluggish and gives a poor yield. What could be the problem?

- A1: Several factors could be at play. Firstly, ensure that your alcohol and solvent are completely anhydrous. **1-(2-Chloropropanoyl)azepane** readily hydrolyzes with even trace amounts of water, which will consume your starting material.[3] Secondly, the reaction of acyl chlorides with alcohols produces hydrochloric acid (HCl).[4] This acidic byproduct can protonate your alcohol, reducing its nucleophilicity. It is common practice to add a non-

nucleophilic base, such as pyridine or triethylamine, to the reaction mixture to scavenge the HCl produced.

Q2: I am seeing an unexpected side product in my reaction with a primary amine. What could it be?

- A2: A common side reaction with primary amines is double acylation, where two molecules of the acyl chloride react with the amine. To minimize this, you can try adding the **1-(2-Chloropropanoyl)azepane** slowly to a solution of the amine. Using a slight excess of the amine can also favor the formation of the desired mono-acylated product.^[5]

Q3: How should I properly quench a reaction containing unreacted **1-(2-Chloropropanoyl)azepane**?

- A3: Due to its reactivity with water, quenching should be done carefully in a controlled manner. Slowly and cautiously add the reaction mixture to a separate flask containing a stirred, cold solution of a weak base like sodium bicarbonate or an alcohol like isopropanol. This will neutralize any remaining acyl chloride and the HCl byproduct. Perform this procedure in a fume hood, as the quenching process can be exothermic and may release HCl gas.

Q4: What is the best way to dispose of waste containing **1-(2-Chloropropanoyl)azepane**?

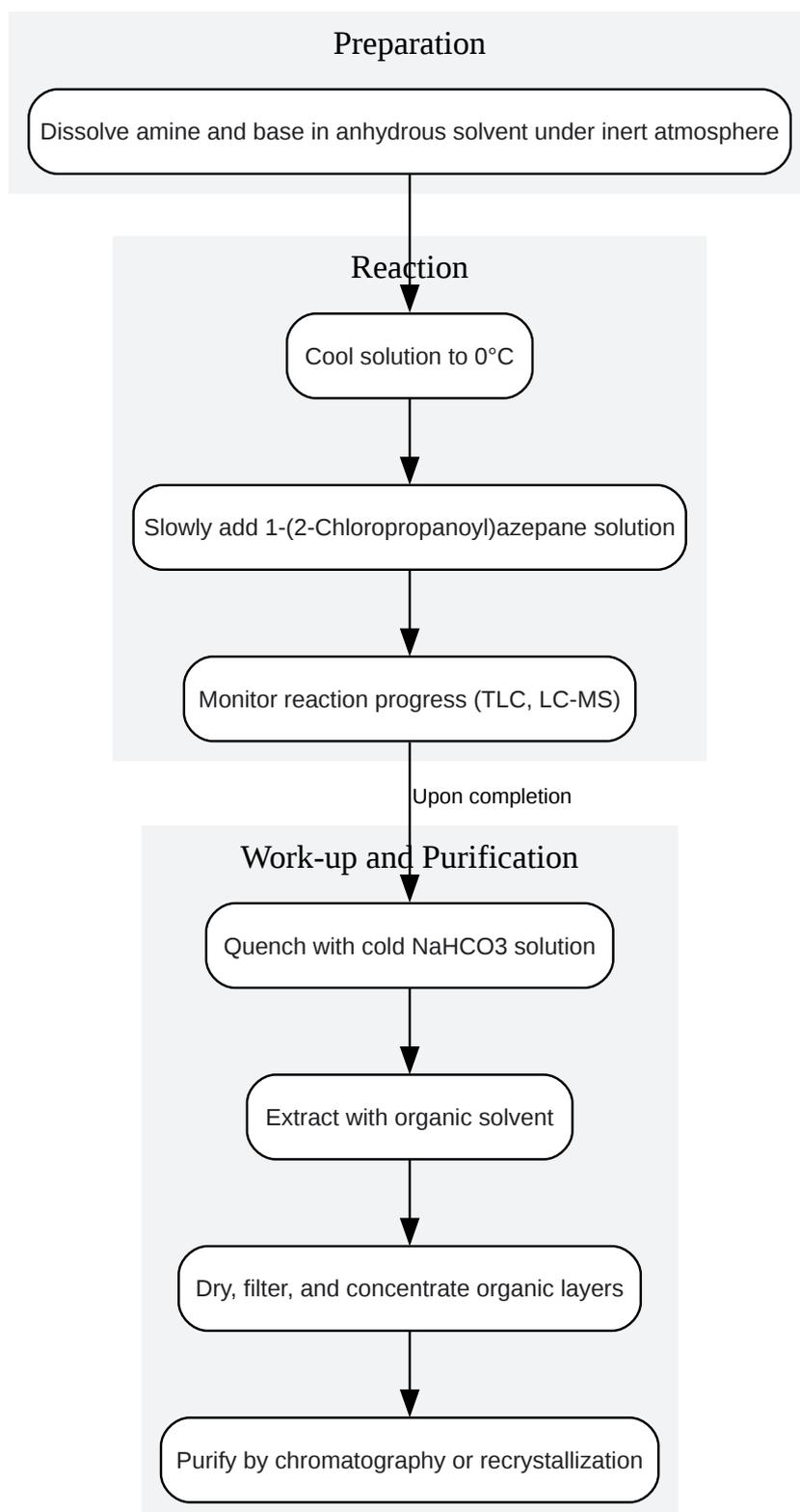
- A4: Waste containing this compound should be treated as hazardous. Halogenated organic waste should be disposed of in a designated, labeled container.^[2] Do not pour it down the drain. Follow your institution's specific guidelines for the disposal of reactive and halogenated organic waste.

Experimental Protocols

Protocol 1: General Procedure for the N-Acylation of a Primary Amine

This protocol outlines a general method for the reaction of **1-(2-Chloropropanoyl)azepane** with a primary amine to form the corresponding amide.

- Preparation: Under an inert atmosphere (nitrogen or argon), dissolve the primary amine (1.0 equivalent) and a non-nucleophilic base such as triethylamine (1.1 equivalents) in an anhydrous solvent (e.g., dichloromethane or tetrahydrofuran).
- Reaction: Cool the solution to 0 °C using an ice bath.
- Addition: Slowly add a solution of **1-(2-Chloropropanoyl)azepane** (1.05 equivalents) in the same anhydrous solvent to the cooled amine solution dropwise over 15-30 minutes.
- Monitoring: Monitor the progress of the reaction by a suitable technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench by slowly adding it to a cold saturated aqueous solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or recrystallization.



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Caption: A step-by-step workflow for the N-acylation of a primary amine.

References

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